

# Commercial Availability and Technical Guide for 2-Nitrophenylalanine

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## Compound of Interest

**Compound Name:** (S)-2-amino-3-(2-nitrophenyl)propanoic acid  
**CAS No.:** 19883-75-1  
**Cat. No.:** B556750

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability of 2-nitrophenylalanine, a photo-activatable non-canonical amino acid. It is an essential tool for researchers and professionals in drug development and protein engineering. This guide details its procurement, experimental applications, and the fundamental mechanism of its action.

## Commercial Sourcing of 2-Nitrophenylalanine

2-Nitrophenylalanine is commercially available from a variety of suppliers in its L-, D-, and DL-isomeric forms, as well as with protecting groups suitable for peptide synthesis, such as Fmoc. The purity and available quantities vary by supplier, impacting its suitability for different research and development applications. Below is a summary of representative commercial sources.

Supplier	Product Name	Isomer	Purity	Available Quantities	Price (USD)	CAS Number
Biosynth	2-Nitro-L-phenylalanine	L	Not Specified	1 g, 2 g, 5 g	\$199.65 (1g)	19883-75-1[1]
ChemUniverse	L-2-NITROPHENYLALANINE	L	95%	1 g, 5 g, 10 g	\$66.00 (1g)	19883-75-1[2]
Chem-Impex	D-2-Nitrophenyl alanine	D	≥ 98% (HPLC)	250 mg	\$93.14 (250mg)	169383-17-9[3]
Sigma-Aldrich	Fmoc-2-nitro-L-phenylalanine	L	98% (HPLC)	1 g	\$228.00 (1g)	210282-30-7[4]
Santa Cruz Biotechnology	FMOC-2-Nitro-L-phenylalanine	L	Not Specified	Not Specified	Inquiry	210282-30-7[5]
Simson Pharma Limited	L-2-Nitrophenyl alanine	L	High Quality	Inquiry	Inquiry	19883-75-1
Shanghai Amole Biotechnology Co., Ltd.	2-Nitrophenyl alanine	Not Specified	Not Specified	100 mg	Inquiry	Not Specified[6]
Aquigen Bio Sciences	L-2-Nitrophenyl alanine	L	High Quality	Inquiry	Inquiry	19883-75-1[7]

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P212121	2-Nitro-L-phenylalanine	L	> 97.0%	1 g, 5 g, 25 g	\$76.00 (1g)	19883-75-1[8]
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## Core Applications in Research and Drug Development

2-Nitrophenylalanine is a valuable tool in biochemical research and pharmaceutical development due to its unique photosensitive properties.[9][10] When incorporated into a peptide or protein, the nitro group on the phenylalanine ring can undergo a photochemical reaction upon exposure to UV light, leading to precise cleavage of the polypeptide backbone. [10][11] This enables spatiotemporal control over protein activity, making it an ideal component for:

- Photo-activatable drug delivery systems: Drugs can be caged with peptides containing 2-nitrophenylalanine, rendering them inactive until they reach the target site, where they can be activated with light.
- Studying protein degradation pathways: The controlled cleavage of specific proteins allows for the investigation of their degradation kinetics and pathways within cellular environments.
- Probing protein-protein interactions: By selectively cleaving a protein within a complex, researchers can study the effects on the complex's stability and function.
- Enzyme mechanism studies: The introduction of a photocleavable site can be used to trap enzymatic intermediates or to study the role of specific domains in enzyme function.[9]

## Experimental Protocols

### Synthesis of p-Nitrophenylalanine

A common method for the synthesis of p-nitrophenylalanine involves the nitration of L-phenylalanine.[12]

Materials:

- L-phenylalanine

- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ , 95-98%)
- Concentrated Nitric Acid ( $\text{HNO}_3$ , 90%)
- Lead(II) Carbonate ( $\text{PbCO}_3$ )
- Hydrogen Sulfide ( $\text{H}_2\text{S}$ ) gas
- 95% Ethanol
- Ice

#### Procedure:

- Dissolve 10.0 g (60.6 mmol) of L-phenylalanine in 16 ml of concentrated  $\text{H}_2\text{SO}_4$  at  $0^\circ\text{C}$ .
- Slowly add 3.0 ml of  $\text{HNO}_3$  dropwise to the stirring solution, maintaining the temperature at approximately  $0^\circ\text{C}$ .
- After the addition of  $\text{HNO}_3$  is complete, continue stirring for 10-15 minutes.
- Pour the reaction mixture over about 200 ml of ice and dilute to approximately 700 ml with water.
- Heat the solution to a boil and neutralize it with about 80 g of  $\text{PbCO}_3$ .
- Filter the resulting precipitate and treat the supernatant with  $\text{H}_2\text{S}$  gas to precipitate any remaining lead ions.
- Filter the solution again and reduce the filtrate to one-third of its original volume.
- Filter the solid that forms and wash it with 95% ethanol.
- Recrystallize the product from boiling water to yield p-nitrophenylalanine (yields of 50-55% have been reported).<sup>[12]</sup>

## Site-Specific Incorporation of 2-Nitrophenylalanine into Proteins

This protocol describes the genetic incorporation of 2-nitrophenylalanine into a protein of interest in *E. coli* in response to an amber stop codon (TAG).[11]

#### Materials:

- *E. coli* strain (e.g., DH10B)
- Expression plasmid for the target protein with a TAG codon at the desired incorporation site (e.g., pBAD-T4L-61TAG).
- Plasmid encoding the engineered aminoacyl-tRNA synthetase specific for 2-nitrophenylalanine and its cognate tRNA (e.g., pBK-TyrRS-2NPA).
- Growth media (e.g., GMML)
- Kanamycin (50 µg/mL)
- Ampicillin (50 µg/mL)
- 2-Nitrophenylalanine (1 mM)
- Arabinose (0.05%)
- Ni-NTA affinity chromatography resin

#### Procedure:

- Co-transform the *E. coli* host strain with the two plasmids (pBAD-T4L-61TAG and pBK-TyrRS-2NPA).
- Grow a 1 L culture in GMML medium containing kanamycin, ampicillin, and 1 mM 2-nitrophenylalanine at 37°C to an optical density at 600 nm (OD<sub>600</sub>) of 0.5.[11]
- Induce protein expression by adding arabinose to a final concentration of 0.05%.
- Incubate the culture with shaking at 30°C for 18 hours.
- Harvest the cells by centrifugation.

- Purify the His-tagged protein using Ni-NTA affinity chromatography under native conditions according to the manufacturer's protocol.

## Photocleavage of a Protein Containing 2-Nitrophenylalanine

This protocol outlines the procedure for the light-induced cleavage of a protein containing a 2-nitrophenylalanine residue.[\[11\]](#)

Materials:

- Purified protein containing 2-nitrophenylalanine (e.g., 10  $\mu$ M solution).
- Phosphate-buffered saline (PBS), pH 7.4.
- UV light source (e.g., Oriel 500W Mercury arc lamp).
- 365 nm band-pass filter.
- Quartz cuvette.

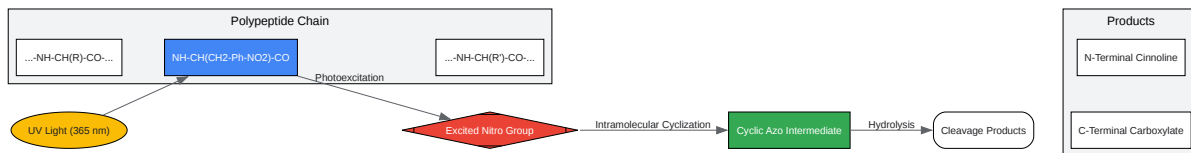
Procedure:

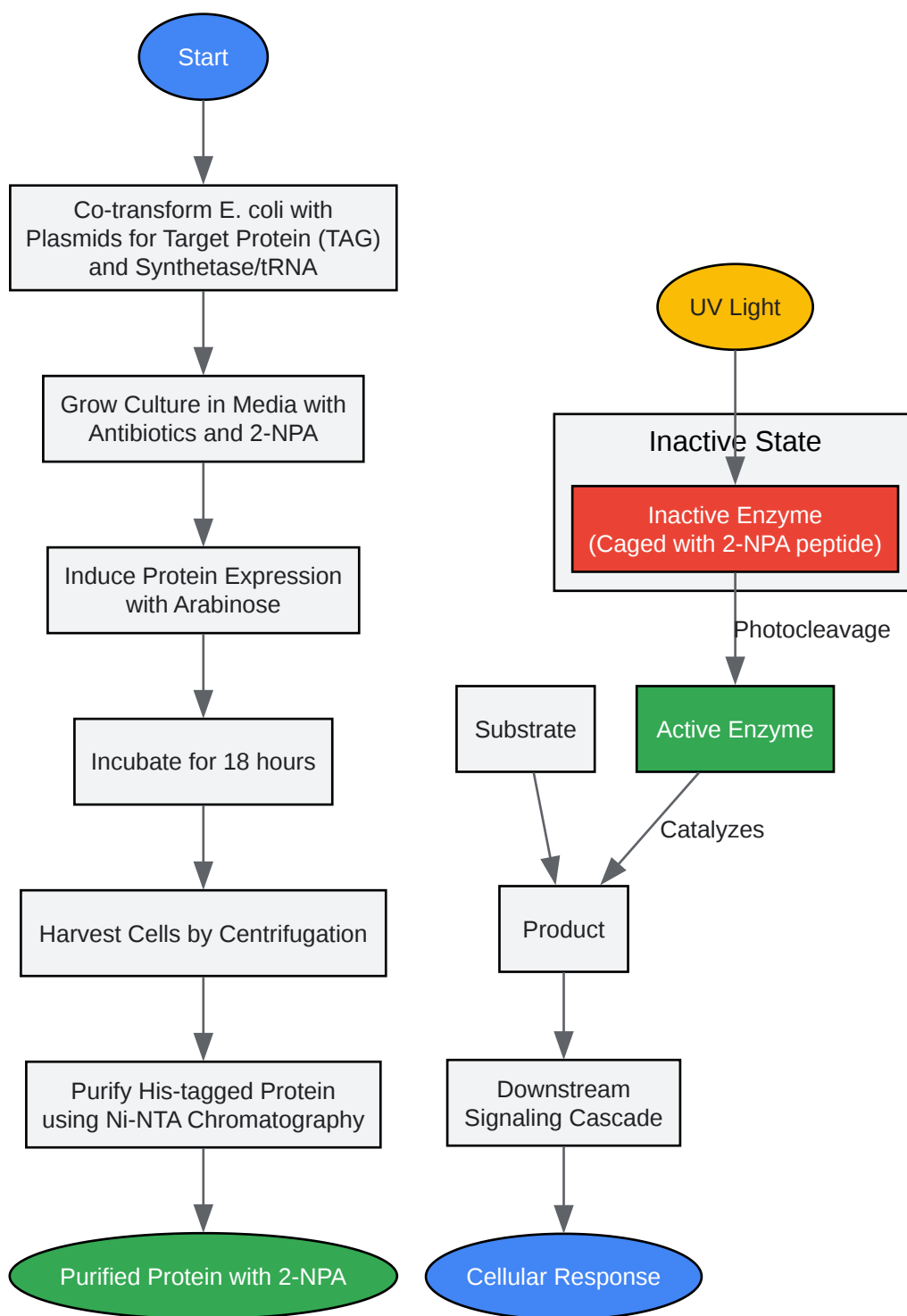
- Prepare a solution of the purified protein in PBS at the desired concentration (e.g., 10  $\mu$ M).
- Place the solution in a quartz cuvette.
- Irradiate the sample with UV light at 365 nm using a suitable light source and filter. The duration of irradiation will depend on the quantum yield of the specific 2-nitrophenylalanine residue and the intensity of the light source.
- Monitor the cleavage reaction by a suitable analytical method, such as SDS-PAGE or mass spectrometry.

## Visualizing Key Processes

### Photocleavage Mechanism of 2-Nitrophenylalanine

The photocleavage of the polypeptide backbone at a 2-nitrophenylalanine residue proceeds through an unusual cinnoline-forming reaction upon irradiation with 365 nm light.[11]





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